

5-Nitro-3-pyrazolecarboxylic acid chemical properties and structure

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Compound of Interest

Compound Name: 5-Nitro-3-pyrazolecarboxylic acid

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5-Nitro-3-pyrazolecarboxylic Acid: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and potential applications of **5-Nitro-3-pyrazolecarboxylic acid**. This document is intended to serve as a valuable resource for researchers and professionals involved in drug discovery and development, materials science, and synthetic chemistry.

Chemical Properties

5-Nitro-3-pyrazolecarboxylic acid is a heterocyclic compound featuring a pyrazole ring substituted with both a nitro group and a carboxylic acid group. These functional groups impart specific chemical characteristics that make it a versatile building block in organic synthesis.^[1]
^[2]

Physicochemical Data

The key physicochemical properties of **5-Nitro-3-pyrazolecarboxylic acid** are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₄ H ₃ N ₃ O ₄	[3]
Molecular Weight	157.08 g/mol	[3]
CAS Number	198348-89-9	[3]
Appearance	Slightly yellow solid	[2]
Melting Point	188-190 °C	[4]
Boiling Point	509.6 ± 35.0 °C (Predicted)	
Density	1.840 ± 0.06 g/cm ³ (Predicted)	
pKa	3.22 ± 0.10 (Predicted)	
Storage Temperature	2-8°C	[5]

Chemical Structure

The structure of **5-Nitro-3-pyrazolecarboxylic acid** is defined by a five-membered pyrazole ring with a nitro group at position 5 and a carboxylic acid group at position 3.

Synonyms: 5-Nitro-1H-pyrazole-3-carboxylic acid, 3-nitro-1H-pyrazole-5-carboxylic acid.[3]

SMILES: O=C(O)c1cc(n[nH]1)[N+](=O)[O-]

InChI: InChI=1S/C4H3N3O4/c8-4(9)2-1-3(6-5-2)7(10)11/h1H,(H,5,6)(H,8,9)

Caption: 2D Chemical Structure of **5-Nitro-3-pyrazolecarboxylic Acid**.

Spectroscopic Data

Detailed experimental spectra for **5-Nitro-3-pyrazolecarboxylic acid** are not readily available in the public domain. However, based on its functional groups, the following characteristic spectroscopic features can be expected.

Infrared (IR) Spectroscopy

The IR spectrum of **5-Nitro-3-pyrazolecarboxylic acid** is expected to show characteristic absorption bands for the O-H, C=O, C=N, and N-O bonds.

- O-H Stretch: A broad band in the region of 2500-3300 cm^{-1} is characteristic of the carboxylic acid O-H stretching vibration.[\[6\]](#)[\[7\]](#)
- C=O Stretch: A strong absorption band between 1690 and 1760 cm^{-1} corresponds to the carbonyl group of the carboxylic acid.[\[6\]](#)[\[7\]](#)
- N-O Asymmetric Stretch: A strong band is expected between 1550 and 1475 cm^{-1} for the asymmetric stretching of the nitro group.
- N-O Symmetric Stretch: A band in the range of 1360-1290 cm^{-1} is anticipated for the symmetric stretching of the nitro group.
- C-N and C=C/C=N Stretches: Absorptions in the fingerprint region (below 1600 cm^{-1}) will correspond to the pyrazole ring's C-N and C=C/C=N stretching and bending vibrations.[\[8\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR: The proton NMR spectrum is expected to be relatively simple.

- Pyrazole CH: A singlet for the proton on the pyrazole ring (at position 4) is expected.
- NH Proton: A broad singlet corresponding to the N-H proton of the pyrazole ring.
- Carboxylic Acid OH: A broad singlet for the acidic proton of the carboxylic acid, which may be concentration-dependent and could exchange with D_2O .[\[6\]](#)

^{13}C NMR: The carbon NMR spectrum should display four distinct signals corresponding to the four carbon atoms in the molecule.

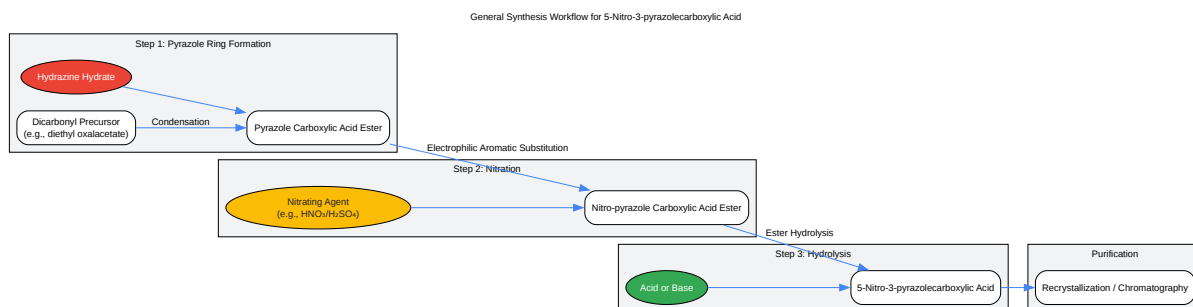
- Carboxylic Carbonyl: A signal in the downfield region, typically between 165-185 ppm, for the carboxylic acid carbon.[\[6\]](#)
- Pyrazole Carbons: Signals for the three carbon atoms of the pyrazole ring. The carbon bearing the nitro group will be significantly deshielded.

Experimental Protocols

While a specific, detailed protocol for the synthesis of **5-Nitro-3-pyrazolecarboxylic acid** is not widely published, a general synthetic strategy can be inferred from the synthesis of related nitropyrazole compounds. A common approach involves the formation of the pyrazole ring followed by nitration.

Representative Synthesis Workflow

The following diagram illustrates a plausible, generalized workflow for the synthesis of **5-Nitro-3-pyrazolecarboxylic acid**. This is a representative pathway and would require optimization for specific laboratory conditions.



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Caption: A generalized synthetic workflow for **5-Nitro-3-pyrazolecarboxylic acid**.

Biological Activity and Applications

5-Nitro-3-pyrazolecarboxylic acid serves as a key intermediate in the synthesis of more complex molecules, including pyrazole oligoamides and aminopyrazole oligomers.[9] While extensive biological studies on this specific compound are limited, the pyrazole nucleus is a well-known scaffold in medicinal chemistry, with derivatives exhibiting a broad range of pharmacological activities.

- **General Activities of Pyrazole Derivatives:** Compounds containing the pyrazole ring have been reported to possess antibacterial, antifungal, anticancer, anti-inflammatory, and antiviral properties.[1][9]
- **Potential Therapeutic Applications:** 5-Nitro-1H-pyrazole-3-carboxylic acid has been investigated for its potential therapeutic effects on ocular blood flow and retinal function recovery following ischemic injury.[4]
- **Nitric Oxide Donors:** Pyrazole-3-carboxylic acid derivatives have been explored as carriers for nitric oxide, with some showing antibacterial and anti-inflammatory activities.[1]
- **Materials Science:** Derivatives of this compound are being investigated for their potential use as energetic materials.[10]

No specific signaling pathways involving **5-Nitro-3-pyrazolecarboxylic acid** have been identified in the reviewed literature. Further research is needed to fully elucidate its biological mechanisms of action and therapeutic potential.

Conclusion

5-Nitro-3-pyrazolecarboxylic acid is a valuable chemical entity with established utility as a synthetic building block and potential for further development in medicinal chemistry and materials science. This guide provides a foundational understanding of its chemical and structural properties to support ongoing and future research endeavors.

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